

validating Vinpocetine N-Oxide as active metabolite

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Compound Focus: Vinpocetine N-Oxide

CAS No.: 109741-24-4

Cat. No.: S1535971

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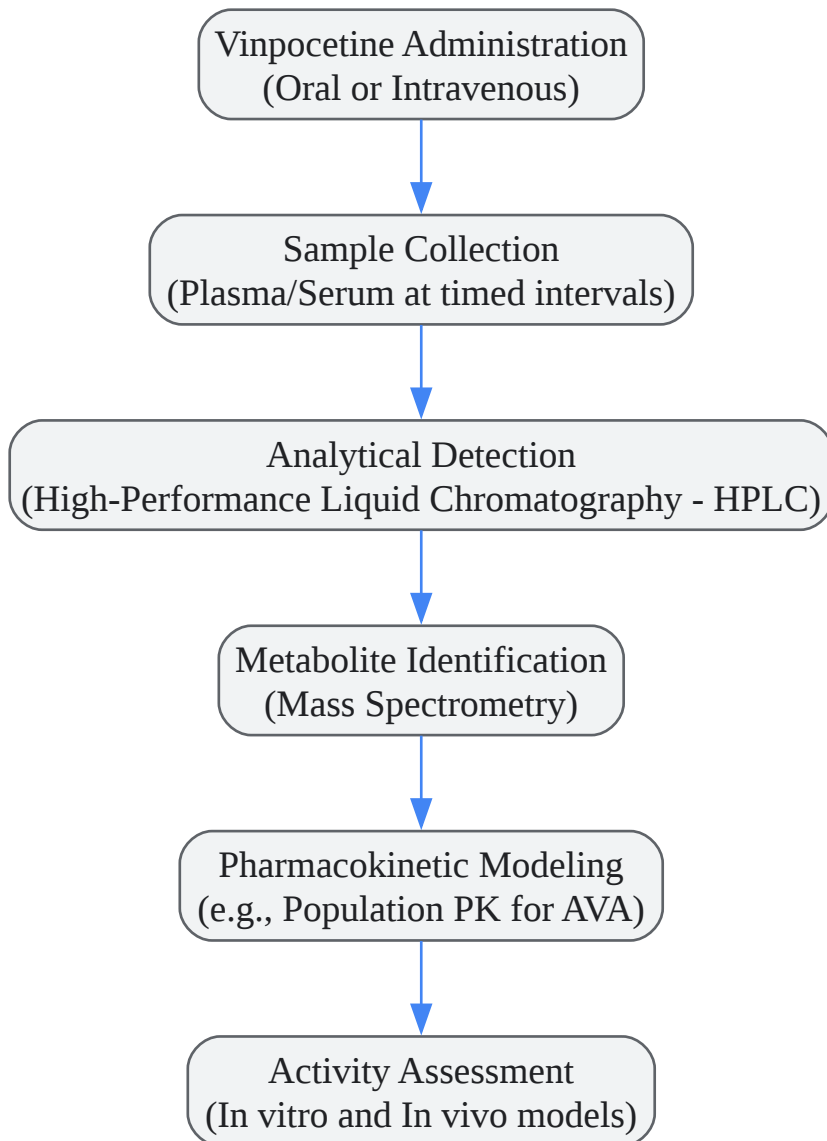
Established Metabolite of Vinpocetine

The recognized active metabolite of Vinpocetine is **Apovincaminic Acid (AVA)** [1] [2]. Pharmacokinetic studies focus on AVA for determining the drug's concentration and activity in the body [2].

Metabolite Name	Status	Key Characteristics
Apovincaminic Acid (AVA) [1] [2]	Established active metabolite	Primary de-esterified metabolite; population pharmacokinetic (PopPK) models developed for it [2].
Vinpocetine N-Oxide	Not found in literature	No available data on its formation, activity, or pharmacokinetics.

Experimental Validation Pathways

For a compound to be validated as an active metabolite, specific experimental evidence is required. The established approach for Vinpocetine's known metabolite involves:



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The standard methodology for metabolite identification and validation includes:

- **Analytical Detection and Quantification:** Researchers use high-performance liquid chromatography (HPLC) to separate and quantify Vinpocetine and its metabolites in plasma samples [3] [2]. This method is validated for specificity, accuracy, and precision.
- **Pharmacokinetic Modeling:** Population pharmacokinetic (PopPK) models are developed using software like Monolix to characterize the absorption, distribution, and elimination of active metabolites, as demonstrated for AVA [2].
- **Activity Assessment:** Putative active metabolites are tested in relevant pharmacological assays (e.g., PDE1 inhibition, anti-inflammatory models) to confirm biological activity [4].

How to Proceed

The absence of data on **Vinpocetine N-Oxide** in published literature means it has not yet been characterized.

Your investigation may require:

- **Primary Literature Search:** Conduct a targeted search of chemical and pharmaceutical databases for synthetic pathways or analytical data on this specific compound.
- **Experimental Research:** Consider in vitro metabolic incubation studies with liver microsomes or hepatocytes, followed by high-resolution mass spectrometry to detect and identify novel metabolites.

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References

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